

Application Note: Scalable Synthesis of 2-Bromo-5-propoxypyridine

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Compound of Interest

Compound Name: 2-Bromo-5-propoxypyridine

CAS No.: 1144110-15-5

Cat. No.: B1376852

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Executive Summary

This application note details a robust, scalable protocol for the synthesis of **2-Bromo-5-propoxypyridine**, a critical intermediate in medicinal chemistry often utilized in Suzuki-Miyaura cross-couplings to introduce pyridine motifs into drug scaffolds.

While various routes exist, this guide focuses on the Williamson Ether Synthesis via the O-alkylation of 2-bromo-5-hydroxypyridine (6-bromopyridin-3-ol). This route is selected for its high atom economy, commercial availability of starting materials, and operational simplicity upon scale-up. The protocol addresses critical process parameters (CPPs) including regioselectivity (O- vs. N-alkylation), exotherm control, and impurity management.

Strategic Analysis & Route Selection

Retrosynthetic Logic

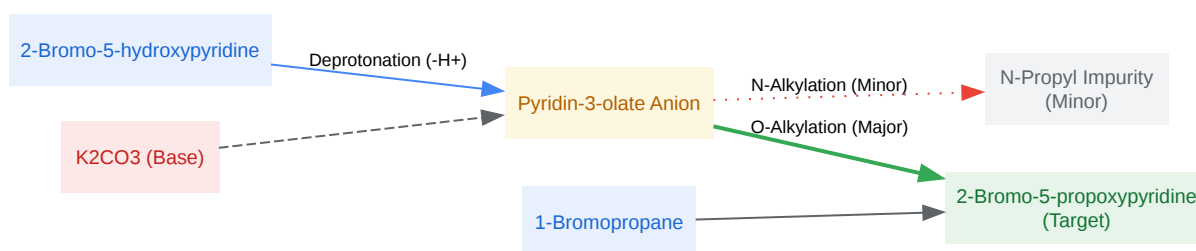
The target molecule contains a pyridine ring substituted with a bromine at position 2 and a propoxy group at position 5.

- Route A (Nucleophilic Aromatic Substitution - S_NAr): Displacing a leaving group at C5 on a pyridine ring is difficult because the 3/5 positions are not activated by the ring nitrogen. This route requires harsh conditions or exotic catalysts.^[1]
- Route B (Direct Bromination): Bromination of 3-propoxypyridine often leads to mixtures of regioisomers (2-Br and 6-Br), requiring difficult chromatographic separation.
- Route C (Selected Route - O-Alkylation): Starting with 2-bromo-5-hydroxypyridine allows for the exploitation of the acidity of the phenolic hydroxyl group ($pK_a \sim 7.5\text{--}8.5$). The bromine at C2 is stable under mild basic conditions, and its electron-withdrawing nature slightly deactivates the ring nitrogen, favoring O-alkylation over N-alkylation (quaternization).

Mechanism & Regioselectivity

The reaction proceeds via an S_N2 mechanism. The base deprotonates the hydroxyl group to form the pyridin-3-olate anion, which attacks the alkyl halide.

Critical Consideration: 3-Hydroxypyridines are ambident nucleophiles. While O-alkylation is favored, N-alkylation can occur, leading to zwitterionic species. The use of Potassium Carbonate (K_2CO_3) in a polar aprotic solvent (DMF) is the industry standard to maximize O-selectivity by promoting the formation of the "hard" oxy-anion.



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Figure 1: Reaction mechanism highlighting the competition between O- and N-alkylation.

Detailed Experimental Protocol (Scale: 1.0 mol)

Materials & Reagents

Reagent	MW (g/mol)	Equiv.[2]	Amount	Notes
2-Bromo-5-hydroxypyridine	174.00	1.0	174.0 g	Starting Material (Solid)
1-Bromopropane	123.00	1.2	147.6 g	Alkylating Agent (Liquid)
Potassium Carbonate	138.21	2.0	276.4 g	Base (Anhydrous, Powder)
DMF (N,N-Dimethylformamide)	73.09	N/A	870 mL	Solvent (5 vol relative to SM)
Water	18.02	N/A	2.5 L	Quench/Workup
MTBE or Ethyl Acetate	-	N/A	~1.5 L	Extraction Solvent

Equipment

- 2 L Jacketed Glass Reactor (or 3-neck Round Bottom Flask).
- Overhead mechanical stirrer (Teflon impeller).
- Reflux condenser.
- Internal temperature probe.
- Addition funnel (pressure-equalizing).

Step-by-Step Procedure

Step 1: Reaction Setup

- Inertion: Purge the reactor with Nitrogen (N₂) to remove moisture.
- Charging: Charge DMF (870 mL) into the reactor. Start stirring at 250 RPM.

- Solids Addition: Add 2-Bromo-5-hydroxypyridine (174.0 g). Stir until fully dissolved (solution may appear yellow/orange).
- Base Addition: Add Potassium Carbonate (276.4 g) in portions. Note: Suspension will form.

Step 2: Alkylation

- Heating: Heat the mixture to 60°C. Ensure internal temperature stabilizes.
- Reagent Addition: Add 1-Bromopropane (147.6 g) dropwise via the addition funnel over 45–60 minutes.
 - Caution: Reaction is slightly exothermic. Maintain internal temperature between 60–65°C.
 - Safety: 1-Bromopropane is volatile (bp 71°C) and a reproductive toxin. Ensure efficient condensing and ventilation.
- Reaction: Stir at 65°C for 4–6 hours.
- IPC (In-Process Control): Sample 50 µL, dilute in MeCN, and analyze by HPLC/UPLC.
 - Target: < 1.0% remaining starting material.

Step 3: Work-up

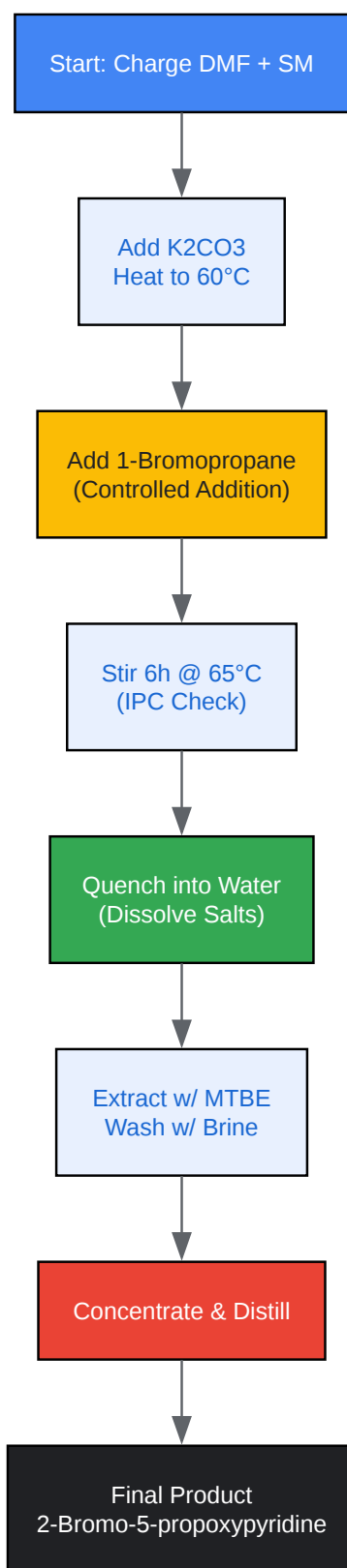
- Cooling: Cool the reaction mixture to 20–25°C.
- Quench: Slowly pour the reaction mixture into Water (2.5 L) under vigorous stirring.
 - Observation: Inorganic salts will dissolve; the product may oil out or precipitate depending on purity.
- Extraction: Extract the aqueous mixture with MTBE (3 x 500 mL).
 - Why MTBE? It separates well from DMF/Water mixtures and minimizes emulsion formation compared to Ethyl Acetate.
- Washing: Wash the combined organic layers with:

- Water (2 x 300 mL) to remove residual DMF.
- Brine (1 x 300 mL) to dry the organic layer.
- Drying: Dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure (Rotavap) at 40°C.

Step 4: Purification

- Crude State: The product is typically a pale yellow oil or low-melting solid.
- Distillation (Recommended for High Purity): Perform high-vacuum distillation.
 - Expected Boiling Point: ~115–125°C at 1–2 mmHg (Estimated based on methoxy analog).
- Yield: Expected isolated yield is 85–92%.

Process Workflow Diagram



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Figure 2: Process flow diagram for the large-scale synthesis.

Analytical Control & Troubleshooting

Analytical Specifications

- HPLC Method: C18 Column, Water/Acetonitrile Gradient (0.1% H₃PO₄).
 - Retention Time: SM (Polar, elutes early) < Product (Non-polar, elutes late).
- ¹H NMR (CDCl₃, 400 MHz):
 - δ 8.05 (d, 1H, H-6), 7.38 (d, 1H, H-3), 7.15 (dd, 1H, H-4).
 - δ 3.95 (t, 2H, O-CH₂), 1.82 (m, 2H, CH₂), 1.05 (t, 3H, CH₃).
 - Note: Absence of broad OH peak confirms alkylation.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Conversion	Old/Wet K ₂ CO ₃	Use freshly ground, anhydrous K ₂ CO ₃ .
N-Alkylation Impurity	Solvent too polar/hot	Ensure temp does not exceed 70°C. Switch solvent to Acetone (slower but more selective).
Residual DMF	Poor extraction	Increase water washes during workup (DMF partitions into water).

Safety & Handling (HSE)

- 1-Bromopropane: Classified as a Reproductive Toxin (Cat 1B). It must be handled in a closed system or a high-efficiency fume hood. Pregnant personnel should not handle this reagent.
- Exotherm: The alkylation is exothermic. On a >1kg scale, active cooling on the jacket is required during the addition of the bromide.

- Waste: Aqueous waste contains DMF and bromide salts. Dispose of according to halogenated organic solvent protocols.

References

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 - Sigma-Aldrich.[3] "2-Bromo-5-methoxypyridine Product Specification."
 - Source:

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